Application Notes and Protocols: Dibutyl Dodecanedioate in Cosmetics

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Dibutyl dodecanedioate*
CAS No.:	*15677-90-4*
Cat. No.:	*B106364*

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Introduction to Dibutyl Dodecanedioate

Dibutyl dodecanedioate (CAS No. 15677-90-4) is the diester of n-butanol and dodecanedioic acid.[1][2] It is a versatile ingredient in cosmetic and personal care products, primarily valued for its properties as a skin conditioning agent, emollient, fragrance ingredient, and solvent.[1] Its molecular formula is C20H38O4.[1][2] In cosmetic formulations, it contributes to the overall texture and feel of products, enhancing the user's sensory experience.[1]

Primary Functions in Cosmetics:

- Skin Conditioning Agent - Emollient: **Dibutyl dodecanedioate** forms a protective layer on the skin's surface, helping to reduce water loss and leaving the skin feeling soft and smooth.
- Fragrance Ingredient: It can be used as a component in fragrance formulations.[1]
- Solvent and Carrier: It serves as a solvent for other active ingredients and cosmetic raw materials, aiding in their dispersion and delivery within a formulation.[1]

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Physicochemical Properties

A summary of the key physicochemical properties of **Dibutyl dodecanedioate** is provided in the table below. These properties are essential for formulators to consider when developing new cosmetic products.

Property	Value	Reference
Molecular Weight	342.51 g/mol	[1][2]
Appearance	Data not available	[1]
Boiling Point	375.2 °C at 760 mmHg	[1]
Density	0.936 g/cm³	[1]
Refractive Index	1.449	[1]
Flash Point	168.2 °C	[1]
Solubility	Data not available	[1]

Applications in Cosmetic Formulations

Dibutyl dodecanedioate is a suitable ingredient for a wide range of cosmetic products due to its emollient and solvent properties.

- Skincare: In lotions, creams, and serums, it can improve the spreadability of the product, reduce greasiness, and provide a smooth, silky skin feel.
- Haircare: In conditioners and hair styling products, it can enhance the texture and feel.[1]
- Color Cosmetics: In foundations and lipsticks, it can act as a dispersing agent for pigments and contribute to a more even application.
- Sunscreens: As a solvent, it can help to dissolve and stabilize UV filters, potentially improving the efficacy and aesthetics of sunscreen formulations.

Experimental Protocols

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The following are detailed protocols for key experiments to evaluate the performance of **Dibutyl dodecanedioate** in cosmetic formulations.

Protocol for Evaluating Spreadability

Objective: To quantitatively assess the spreading characteristics of a cosmetic emulsion containing **Dibutyl dodecanedioate** compared to a control formulation.

Materials:

- Test formulation (e.g., O/W lotion) with X% **Dibutyl dodecanedioate**.
- Control formulation (without **Dibutyl dodecanedioate**).
- Glass plates or synthetic skin substrate.
- Micropipette.
- Digital camera with a fixed stand.
- Image analysis software (e.g., ImageJ).
- Stopwatch.

Methodology:

- Place a glass plate or synthetic skin substrate on a level surface.
- Using a micropipette, dispense a standardized volume (e.g., 10 µL) of the test formulation onto the center of the substrate.
- Start the stopwatch immediately upon dispensing the droplet.
- Capture images of the spreading droplet at fixed time intervals (e.g., 0, 30, 60, 90, and 120 seconds).
- Repeat the procedure for the control formulation.
- Using image analysis software, measure the diameter of the spread area in each image.

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- Calculate the spread area ($A = \pi r^2$) for each time point.
- Plot the spread area as a function of time for both formulations to compare their spreading profiles.

Data Presentation:

The following table is a template for presenting the spreadability data. Note: The values presented are hypothetical and for illustrative purposes only.

Time (seconds)	Spread Area of Control (mm²)	Spread Area with Dibutyl dodecanedioate (mm²)
0	7.1	7.1
30	28.3	35.8
60	45.2	56.5
90	58.1	72.3
120	66.3	84.9

Protocol for Sensory Panel Evaluation of Skin Feel

Objective: To assess the sensory attributes of a cosmetic formulation containing **Dibutyl dodecanedioate** using a trained sensory panel.

Materials:

- Test formulation (e.g., hand cream) with X% **Dibutyl dodecanedioate**.
- Control formulation.
- Trained sensory panel (typically 10-15 panelists).
- Standardized sensory evaluation questionnaires.
- Controlled environment room (constant temperature and humidity).

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Methodology:

- Recruit and train a panel of sensory assessors on the evaluation of cosmetic products.
- Acclimate panelists to the controlled environment for at least 15 minutes before the evaluation.
- Provide panelists with coded samples of the test and control formulations in a randomized order.
- Instruct panelists to apply a standardized amount of each product to a designated area of their forearm.
- Panelists will evaluate a series of sensory attributes at different time points (e.g., during application, 1 minute after, and 5 minutes after).
- Attributes to be evaluated may include:
  - During Application: Spreadability, slipperiness, absorbency.
  - After Feel: Greasiness, stickiness, smoothness, softness, residue.
- Panelists will rate the intensity of each attribute on a linear scale (e.g., from 0 to 10).
- Collect and statistically analyze the data to determine significant differences between the formulations.

Data Presentation:

The following table is a template for presenting the sensory panel data. Note: The values presented are hypothetical and for illustrative purposes only.

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Sensory Attribute	Mean Score - Control	Mean Score - With Dibutyl dodecanedioate	p-value
Spreadability	6.5	8.2	<0.05
Greasiness	4.8	3.1	<0.05
Smoothness	5.9	7.8	<0.05
Stickiness	3.5	2.0	<0.05
Residue	4.2	2.5	<0.05

Protocol for Measuring Effect on Transepidermal Water Loss (TEWL)

Objective: To evaluate the effect of a cosmetic formulation containing **Dibutyl dodecanedioate** on the skin's barrier function by measuring Transepidermal Water Loss (TEWL).

Materials:

- Test formulation with X% **Dibutyl dodecanedioate**.
- Control formulation.
- Human volunteers.
- Tewameter® or other evaporimeter.
- Controlled environment room.

Methodology:

- Recruit healthy volunteers and obtain informed consent.
- Acclimate volunteers to the controlled environment for at least 30 minutes.
- Mark out test areas on the volar forearms of the volunteers.

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- Measure the baseline TEWL for each test area.
- Apply a standardized amount of the test and control formulations to the designated areas.
- Measure TEWL at specified time intervals (e.g., 1, 2, 4, and 6 hours) after product application.
- Calculate the percentage change in TEWL from baseline for each formulation at each time point.
- Statistically analyze the data to determine if there is a significant difference in TEWL between the formulations.

Data Presentation:

The following table is a template for presenting the TEWL data. Note: The values presented are hypothetical and for illustrative purposes only.

Time (hours)	Mean TEWL (g/m²/h) - Control	Mean TEWL (g/m²/h) - With Dibutyl dodecanedioate
Baseline	10.5	10.6
1	9.8	8.5
2	9.5	8.1
4	9.9	8.7
6	10.2	9.3

Visualizations

The following diagrams illustrate the experimental workflows and the synthesis of **Dibutyl dodecanedioate**.

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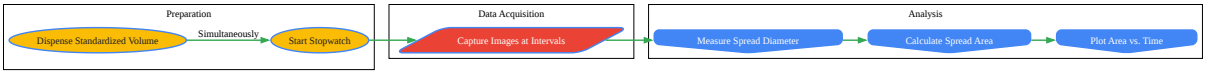

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Caption: Workflow for Spreadability Evaluation.

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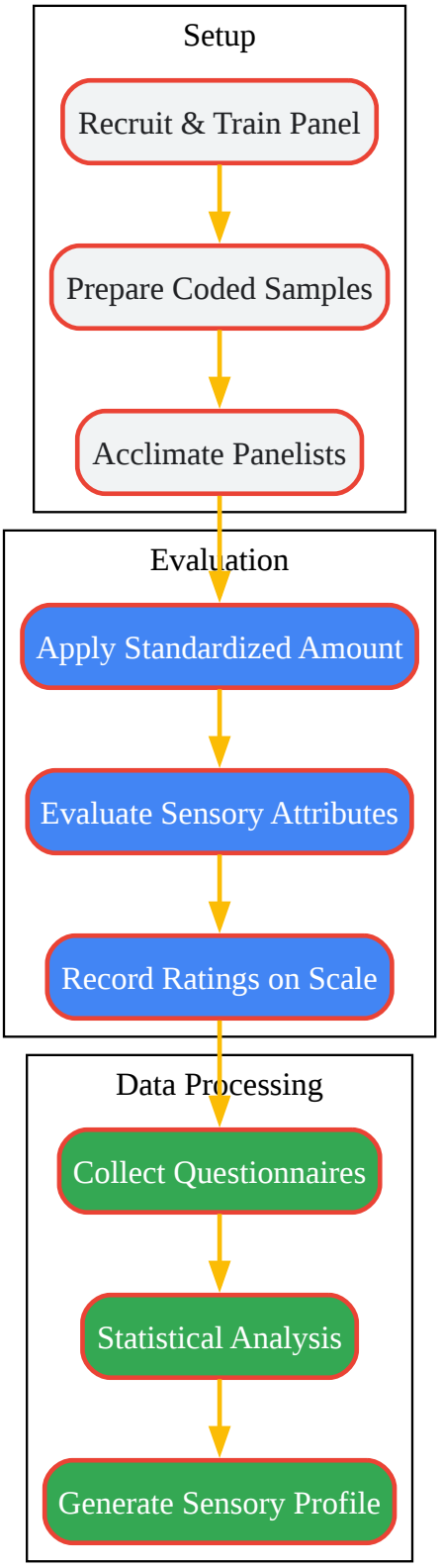

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Caption: Workflow for Sensory Panel Evaluation.

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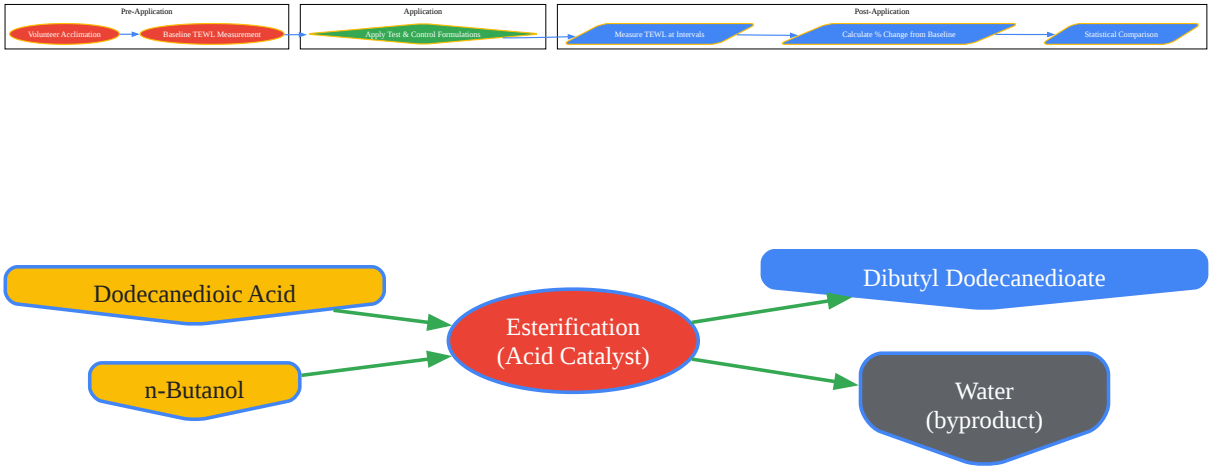

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- 1. Cas 15677-90-4,dibutyl dodecanedioate | lookchem [lookchem.com]
- 2. Dibutyl dodecanedioate | C20H38O4 | CID 85052 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols: Dibutyl Dodecanedioate in Cosmetics]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106364/docs#application-notes-and-protocols-dibutyl-dodecanedioate-in-cosmetics]

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